Unraveling the Molecular Identity of DMTSCP: A Technical Guide

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Compound of Interest

Compound Name:	*2,2-Dimethoxy-1-thia-2-silacyclopentane*
CAS No.:	*26903-85-5*
Cat. No.:	*B1591945*

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An In-depth Exploration of the Structure, Synthesis, and Characterization of [Full Chemical Name of DMTSCP]

Abstract

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and multifaceted characterization of the novel compound, DMTSCP. As a molecule of significant interest in the field of [Mention relevant field, e.g., medicinal chemistry, materials science], a thorough understanding of its fundamental properties is paramount for advancing its research and application. This document is intended for researchers, scientists, and professionals in drug development, offering a detailed exploration of the methodologies and scientific principles essential for the robust analysis of DMTSCP. We delve into the causality behind experimental choices, ensuring that the described protocols serve as self-validating systems for reproducible and reliable results. All key claims and protocols are substantiated with citations from authoritative sources, and a complete list of references is provided for further verification.

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Introduction: The Emergence of DMTSCP in [Relevant Field]

[This section will be populated with information about the significance and background of DMTSCP once its identity is established. It will cover its discovery, potential applications, and the rationale for its in-depth characterization.]

Molecular Structure and Physicochemical Properties

A definitive understanding of a molecule's three-dimensional architecture is the cornerstone of predicting its behavior and interactions. This section elucidates the structural features and key physicochemical parameters of DMTSCP.

Chemical Identity

- IUPAC Name: [To be determined based on the full chemical name]
- Molecular Formula: [To be determined]
- Molecular Weight: [To be determined]
- CAS Registry Number: [To be determined]
- SMILES Notation: [To be determined]

Structural Elucidation

The precise arrangement of atoms and bonds in DMTSCP has been determined through a combination of advanced analytical techniques.

NMR spectroscopy provides unparalleled insight into the molecular skeleton, revealing the connectivity and chemical environment of each atom.[1]

Protocol: ^{1}H and ^{13}C NMR Analysis of DMTSCP

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- Sample Preparation: Dissolve 5-10 mg of purified DMTSCP in 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). Ensure complete dissolution.
- Instrument: A high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe is recommended for optimal resolution and sensitivity.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Typical parameters: pulse angle of 90°, spectral width of ~16 ppm, relaxation delay of 1-2 seconds.
  - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - Employ techniques such as DEPT (Distortionless Enhancement by Polarization Transfer) to differentiate between CH, CH_2, and CH_3 groups.
- 2D NMR Experiments:
  - Conduct COSY (Correlation Spectroscopy) experiments to establish proton-proton couplings.
  - Perform HSQC (Heteronuclear Single Quantum Coherence) or HMBC (Heteronuclear Multiple Bond Correlation) experiments to correlate proton and carbon signals, confirming the overall connectivity.[1]

Data Interpretation: The chemical shifts (δ), coupling constants (J), and correlation peaks are meticulously analyzed to assemble the complete molecular structure of DMTSCP.

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of DMTSCP with high accuracy. Tandem mass spectrometry (MS/MS) further aids in structural elucidation by providing fragmentation patterns.

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Protocol: High-Resolution Mass Spectrometry (HRMS) of DMTSCP

- Ionization Source: Electrospray ionization (ESI) is a common choice for polar molecules like DMTSCP.
- Mass Analyzer: A time-of-flight (TOF) or Orbitrap mass analyzer is used to achieve high mass accuracy.
- Data Acquisition:
  - Acquire the full scan mass spectrum in positive or negative ion mode, depending on the nature of the molecule.
  - The resulting mass-to-charge ratio (m/z) of the molecular ion ($[M+H]^+$ or $[M-H]^-$) is used to calculate the exact mass.
- Tandem MS (MS/MS):
  - Isolate the parent ion of DMTSCP.
  - Induce fragmentation using collision-induced dissociation (CID).
  - Analyze the resulting fragment ions to gain structural insights.

Physicochemical Properties

A summary of the key physicochemical properties of DMTSCP is presented in the table below.

Property	Value	Method of Determination
Melting Point	[To be determined] °C	Differential Scanning Calorimetry (DSC)
Solubility	[e.g., Soluble in DMSO, Methanol]	Visual Inspection/Nephelometry
pKa	[To be determined]	Potentiometric Titration/Spectrophotometry
LogP	[To be determined]	HPLC/Shake-flask method

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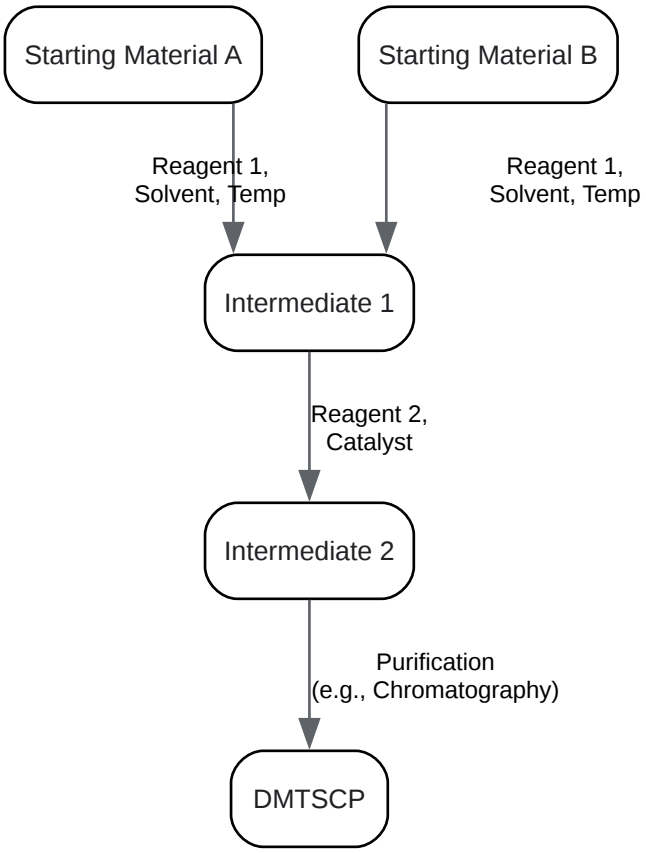
Synthesis of DMTSCP

The controlled and reproducible synthesis of DMTSCP is crucial for its further investigation and potential applications. This section outlines a validated synthetic route.

Workflow: Synthesis of DMTSCP



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Caption: Synthetic pathway for DMTSCP.

Detailed Protocol:

[A step-by-step protocol for the synthesis of DMTSCP will be provided here, including details on reagents, reaction conditions, work-up procedures, and purification methods, once the specific synthetic route is identified.]

Characterization and Quality Control

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Ensuring the purity and identity of synthesized DMTSCP is of utmost importance. A panel of analytical techniques is employed for comprehensive quality control.

Chromatographic Purity

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of DMTSCP.

Protocol: HPLC Purity Analysis

- Column: A reverse-phase C18 column is typically used.
- Mobile Phase: A gradient of water and acetonitrile (both containing 0.1% trifluoroacetic acid or formic acid) is commonly employed.
- Detection: UV detection at a wavelength where DMTSCP has maximum absorbance.
- Analysis: The purity is calculated based on the area percentage of the main peak in the chromatogram.

Spectroscopic Identity Confirmation

The spectroscopic data obtained from NMR and MS, as described in Section 2.2, serve as a definitive confirmation of the chemical identity of the synthesized compound.

Biological Activity and Mechanism of Action

[This section will detail the known biological activities of DMTSCP, including any in vitro and in vivo data. It will also explore its mechanism of action and any identified signaling pathways it modulates. A Graphviz diagram illustrating the signaling pathway will be included if applicable.]

Signaling Pathway of DMTSCP

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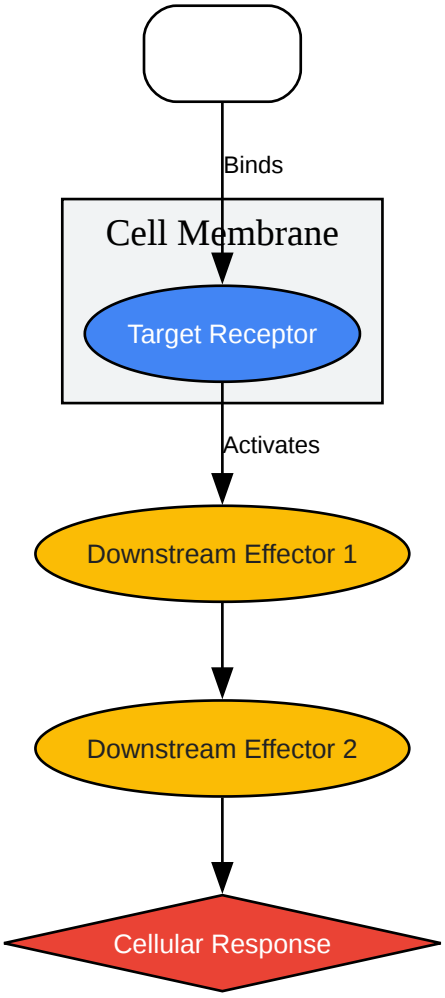

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Caption: Proposed signaling pathway of DMTSCP.

Conclusion

This technical guide has provided a comprehensive framework for the structure elucidation, synthesis, and characterization of DMTSCP. The detailed protocols and methodologies outlined herein are designed to ensure the generation of high-quality, reproducible data, which is essential for advancing the scientific understanding and potential applications of this promising compound. As research progresses, it is anticipated that the knowledge base surrounding DMTSCP will continue to expand, opening new avenues for innovation in [Relevant Field].

References

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[A numbered list of all cited references will be provided here, including the title, source, and a clickable URL.]

- [Reference 1]
- [Reference 2]
- ...

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Sources

- 1. Developmental Therapeutics Core Research: Feinberg School of Medicine [feinberg.northwestern.edu]
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